

# Commercial Suppliers and Technical Guide for Clofentezine-d8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clofentezine-d8

Cat. No.: B15555028

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This technical guide provides an in-depth overview of **Clofentezine-d8**, a deuterated analog of the acaricide Clofentezine. It is intended for researchers, scientists, and drug development professionals, offering comprehensive information on commercial suppliers, technical specifications, and analytical applications.

## Commercial Availability

**Clofentezine-d8** is available from several reputable suppliers of chemical standards. The following table summarizes the key commercial sources.

Supplier	Website	CAS Number	Notes
Clearsynth	--INVALID-LINK--	74115-24-5 (Unlabelled)	Offers custom synthesis and provides a Certificate of Analysis.[1]
LGC Standards	--INVALID-LINK--	2732862-38-1	Provides the product in various exact weight packaging options.[2]
MedChemExpress	--INVALID-LINK--	2732862-38-1	States the product is for research use only and not for sale to patients.[3]

## Technical Data

**Clofentezine-d8** is primarily utilized as an internal standard in analytical methodologies, particularly in liquid chromatography-mass spectrometry (LC-MS/MS), for the quantification of Clofentezine residues in various matrices.[4] Its deuteration provides a distinct mass-to-charge ratio, allowing for clear differentiation from the non-labeled analyte while maintaining similar chemical and chromatographic behavior.

Parameter	Specification	Source
Purity	>95% (HPLC)	LGC Standards[2]
Molecular Formula	C <sub>14</sub> D <sub>8</sub> Cl <sub>2</sub> N <sub>4</sub>	Clearsynth[1]
Molecular Weight	311.195 g/mol	Clearsynth[1]
Storage Temperature	+4°C	LGC Standards[2]
Product Format	Neat solid	LGC Standards[2]

## Experimental Protocols

# Protocol for the Determination of Clofentezine Residues in Fruit Samples using LC-MS/MS with Clofentezine-d8 as an Internal Standard

This protocol is a representative method synthesized from established analytical procedures for pesticide residue analysis.

## 1. Materials and Reagents:

- Clofentezine analytical standard
- **Clofentezine-d8** internal standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Anhydrous magnesium sulfate
- Sodium chloride
- Fruit sample (e.g., apple, pear)

## 2. Sample Preparation (QuEChERS-based extraction):

- Homogenize 10 g of the fruit sample.
- Add 10 mL of acetonitrile to the homogenized sample.
- Spike the sample with a known concentration of the **Clofentezine-d8** internal standard.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
- Shake vigorously for 1 minute and centrifuge.
- Take an aliquot of the acetonitrile supernatant for LC-MS/MS analysis.

### 3. LC-MS/MS Analysis:

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.
- MRM Transitions:
  - Clofentezine: Monitor the appropriate precursor > product ion transition (e.g., m/z 303 > 138).
  - **Clofentezine-d8**: Monitor the corresponding precursor > product ion transition for the deuterated standard.

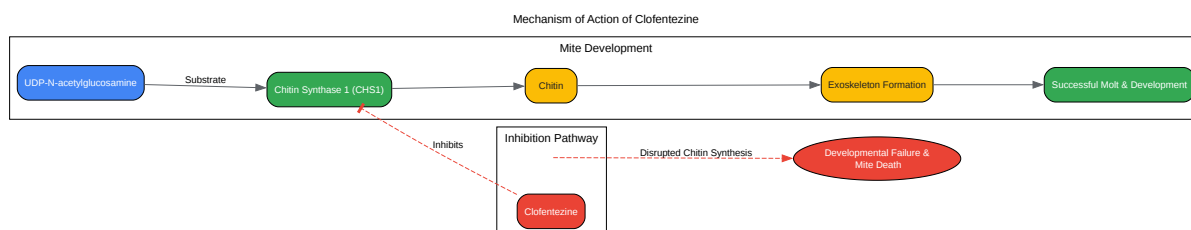
### 4. Quantification:

- Construct a calibration curve using standard solutions of Clofentezine with a constant concentration of **Clofentezine-d8**.
- Calculate the ratio of the peak area of Clofentezine to the peak area of **Clofentezine-d8** for both the standards and the samples.
- Determine the concentration of Clofentezine in the sample by interpolating its area ratio on the calibration curve.

## Signaling Pathway and Mechanism of Action

Clofentezine acts as a mite growth inhibitor by targeting the enzyme chitin synthase 1 (CHS1). [2][3] Chitin is a crucial component of the exoskeleton of mites. By inhibiting CHS1, Clofentezine disrupts the synthesis of chitin, leading to abnormal embryonic development and preventing the successful molting of larvae and nymphs. This ultimately results in the death of

the mites. The shared mechanism of action with other acaricides like hexythiazox is well-documented and leads to cross-resistance.[2]



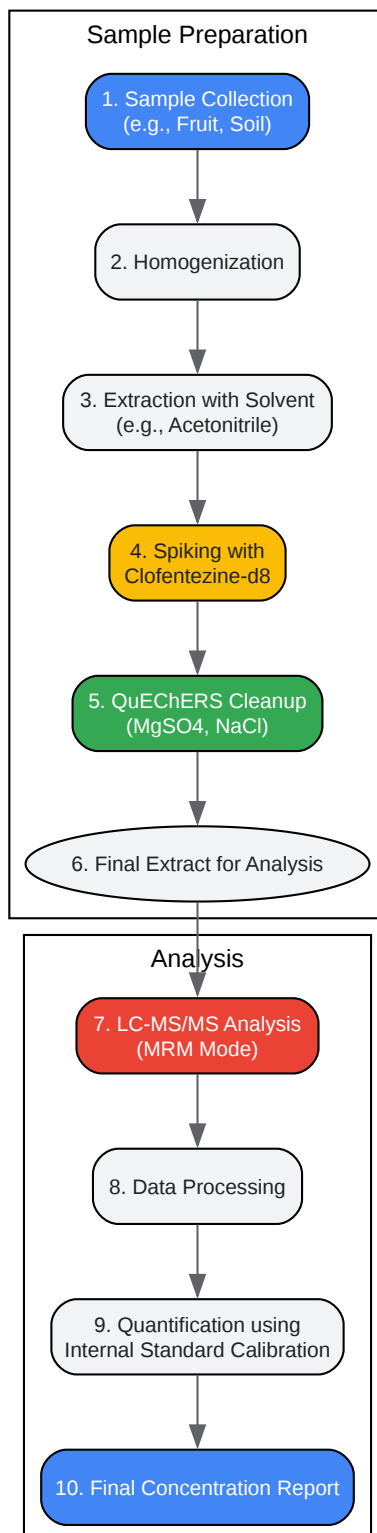
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*Mechanism of action of Clofentezine.*

## Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of Clofentezine residues in a given sample matrix using **Clofentezine-d8** as an internal standard.

## Experimental Workflow for Clofentezine Residue Analysis



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*Workflow for Clofentezine residue analysis.*

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)